

Decahydronaphthalene: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Decahydronaphthalene

Cat. No.: B1670005

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Decahydronaphthalene, commonly known as decalin, is a versatile bicyclic hydrocarbon with the chemical formula $C_{10}H_{18}$. It is a colorless, volatile liquid with a characteristic aromatic odor, widely utilized in industrial and research settings as a solvent and a chemical intermediate.[1] [2] This guide provides an in-depth overview of its fundamental properties, experimental protocols, and safety considerations tailored for researchers, scientists, and professionals in drug development.

Decahydronaphthalene exists as two stereoisomers, **cis-decahydronaphthalene** and **trans-decahydronaphthalene**, which arise from the manner in which the two six-membered rings are fused. The trans isomer is energetically more stable than the cis isomer due to reduced steric strain.[3][4] The isomeric composition of commercially available decalin is typically a mixture, often with a higher concentration of the cis form.[5]

Core Chemical and Physical Properties

The distinct properties of the cis and trans isomers, as well as their common mixture, are summarized in the tables below. These differences are crucial for applications requiring specific stereochemistry or physical characteristics.

General and Isomer-Specific Properties

Property	cis-Decahydronaphthalene	trans-Decahydronaphthalene	Decahydronaphthalene (Mixture)
Synonyms	cis-Decalin, cis-Bicyclo[4.4.0]decane[6][7]	trans-Decalin, trans-Bicyclo[4.4.0]decane[8]	Decalin, Naphthan, Perhydronaphthalene[9]
CAS Number	493-01-6[6]	493-02-7[8]	91-17-8[5]
Molecular Formula	C ₁₀ H ₁₈ [6]	C ₁₀ H ₁₈ [8]	C ₁₀ H ₁₈ [10]
Molecular Weight	138.25 g/mol [6]	138.25 g/mol [8]	138.25 g/mol [10]
Appearance	Clear, colorless liquid[11]	Clear, colorless liquid[2]	Clear, colorless liquid[2]
Odor	Aromatic, menthol-like[11]	Aromatic[9]	Aromatic, like turpentine[10]

Physical and Thermochemical Data

Property	cis-Decahydronaphthalene	trans-Decahydronaphthalene	Decahydronaphthalene (Mixture)
Melting Point	-43 °C (-45.2 °F)[4][6]	-32 °C (-25.6 °F)[8]	-125 °C (-193 °F)[10]
Boiling Point	193-196 °C (379.4-384.8 °F)[4][6]	185-187 °C (365-368.6 °F)[4][8]	189-191 °C (372.2-375.8 °F)[10]
Density	0.897 g/mL at 25 °C[6]	0.870 g/mL at 25 °C[8]	0.896 g/mL at 25 °C[10]
Refractive Index (n _{20/D})	1.481[6]	1.469[8]	1.474[10]
Vapor Pressure	42 mmHg at 92 °C[6]	42 mmHg at 92 °C[8]	42 mmHg at 92 °C[12]
Vapor Density	4.76 (vs. air)[6]	4.76 (vs. air)[8]	4.76 (vs. air)[12]
Flash Point	58 °C (136.4 °F) - closed cup[6]	58 °C (136.4 °F) - closed cup[8]	57 °C (134.6 °F) - closed cup[12]
Autoignition Temp.	250 °C (482 °F)[6]	250 °C (482 °F)[8]	250 °C (482 °F)[12]
Explosive Limits	0.7-4.9% at 100 °F[6]	0.7-4.9% at 100 °F[8]	0.7-4.9% at 100 °F[10]
Water Solubility	Poorly soluble[11]	Insoluble[4]	6 mg/L at 20 °C[10]
Other Solubilities	Soluble in chloroform, ether, methanol, and alcohol.[1]	Very soluble in alcohol, ether, chloroform.[2]	Miscible with most ketones and esters.[2]

Spectroscopic Data

Characterization of **decahydronaphthalene** and its isomers is routinely performed using standard spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR): ¹H and ¹³C NMR spectra are available for distinguishing between the cis and trans isomers based on their distinct chemical shifts.[1][3][8]

- Infrared (IR) Spectroscopy: FTIR and FIR spectra have been recorded and analyzed to assign various vibrational modes.[1][6][10]
- Mass Spectrometry (MS): Electron ionization mass spectra are available, often coupled with gas chromatography (GC/MS) for separation and identification.[12][13][14]

Reactivity and Stability

Decahydronaphthalene is a stable, saturated hydrocarbon.[10] However, it is incompatible with strong oxidizing agents.[9] A critical safety concern is its propensity to form explosive hydroperoxides upon storage, particularly when exposed to air, light, and heat.[9][10] This reactivity is a significant hazard, and proper handling and testing procedures are mandatory.

Key Applications in Research and Industry

Decahydronaphthalene's unique properties make it valuable in a range of applications:

- Solvent: It is an excellent solvent for a variety of substances, including greases, resins, waxes, oils, and plastics, leading to its use in industrial cleaners, specialty coatings, and as a paint remover.[5][15]
- Fuel and Energy: As a hydrogen storage material, it is considered a promising intermediate for automobile fuel cells. The thermal stability of trans-decalin also makes it a valuable additive for aviation kerosene.[15]
- High-Performance Materials: It serves as the preferred solvent in the dry spinning process for manufacturing ultra-high molecular weight polyethylene (UHMWPE) fibers.[15]
- Electronics: It is used in the production of high-grade TFT liquid crystal display materials.[15]

Experimental Protocols

The following section details essential laboratory procedures for working with **decahydronaphthalene**.

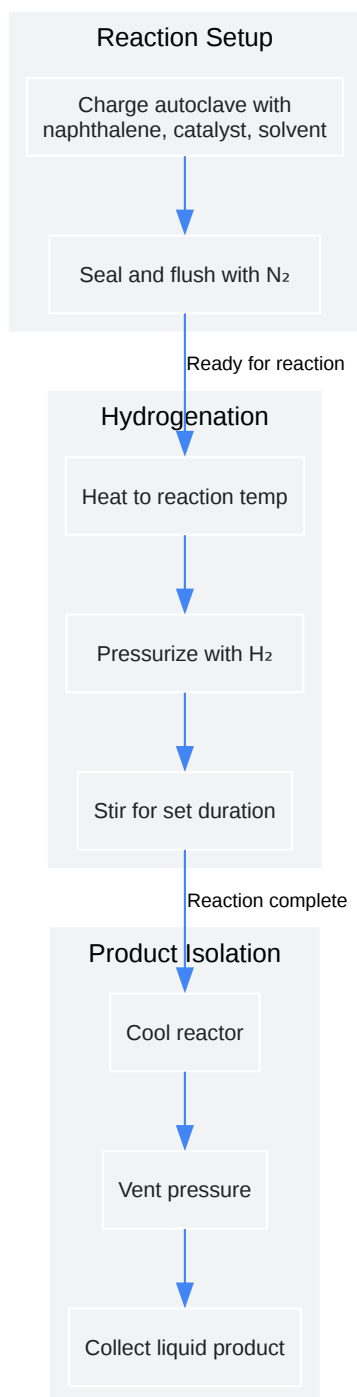
Synthesis of Decahydronaphthalene from Naphthalene

Decahydronaphthalene is commercially produced via the catalytic hydrogenation of naphthalene.^{[5][16]}

Methodology:

- **Reactor Setup:** A high-pressure stainless-steel autoclave (e.g., 100 mL) is charged with a weighed amount of naphthalene, a suitable catalyst (e.g., Nickel-based, Platinum, or Palladium), and a solvent such as methanol.^{[5][16]}
- **Inerting:** The autoclave is sealed and flushed multiple times with an inert gas like nitrogen to remove all oxygen.^[16]
- **Reaction Conditions:** The reactor is heated to the desired temperature. Hydrogen gas is then introduced and maintained at a specific pressure. The reaction proceeds for a set duration with constant stirring to ensure efficient contact between the reactants and the catalyst.^[16]
- **Work-up:** After the reaction is complete, the reactor is cooled to room temperature. The pressure is carefully released, and the liquid product is collected.^[16]
- **Purification:** The resulting **decahydronaphthalene** can be purified from the catalyst and solvent by filtration followed by distillation.

Synthesis of Decahydronaphthalene



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Fig. 1: Workflow for **decahydronaphthalene** synthesis.

Purification of Decahydronaphthalene Isomers

Separating the cis and trans isomers can be achieved through fractional distillation, although it requires high efficiency. A chemical method can also be employed to remove the more reactive cis-isomer.[\[13\]](#)

Methodology:

- Initial Assessment: Begin with a mixture of cis and trans **decahydronaphthalene**.
- Chemical Separation (Optional): To remove the cis-isomer, stir the mixture with a limited quantity of anhydrous aluminum chloride (AlCl_3) at room temperature for approximately 48 hours. The cis-isomer reacts preferentially.[\[13\]](#)
- Filtration: Filter the mixture to remove the AlCl_3 and any complexed material.[\[13\]](#)
- Fractional Distillation: The resulting liquid (either the original mixture or the AlCl_3 -treated liquid enriched in the trans-isomer) is subjected to efficient fractional distillation to separate the isomers based on their different boiling points.[\[13\]](#)
- Fractional Crystallization: For higher purity, the distilled fractions can be further purified by fractional crystallization, which involves partially freezing the liquid and removing the remaining liquid phase.[\[13\]](#)

Peroxide Testing and Removal

WARNING: The formation of peroxides in **decahydronaphthalene** presents a severe explosion hazard. Visually inspect containers for crystals, discoloration, or oily layers before handling.[\[17\]](#)[\[18\]](#) If any are present, do not move the container and contact your institution's Environmental Health and Safety (EHS) office immediately.

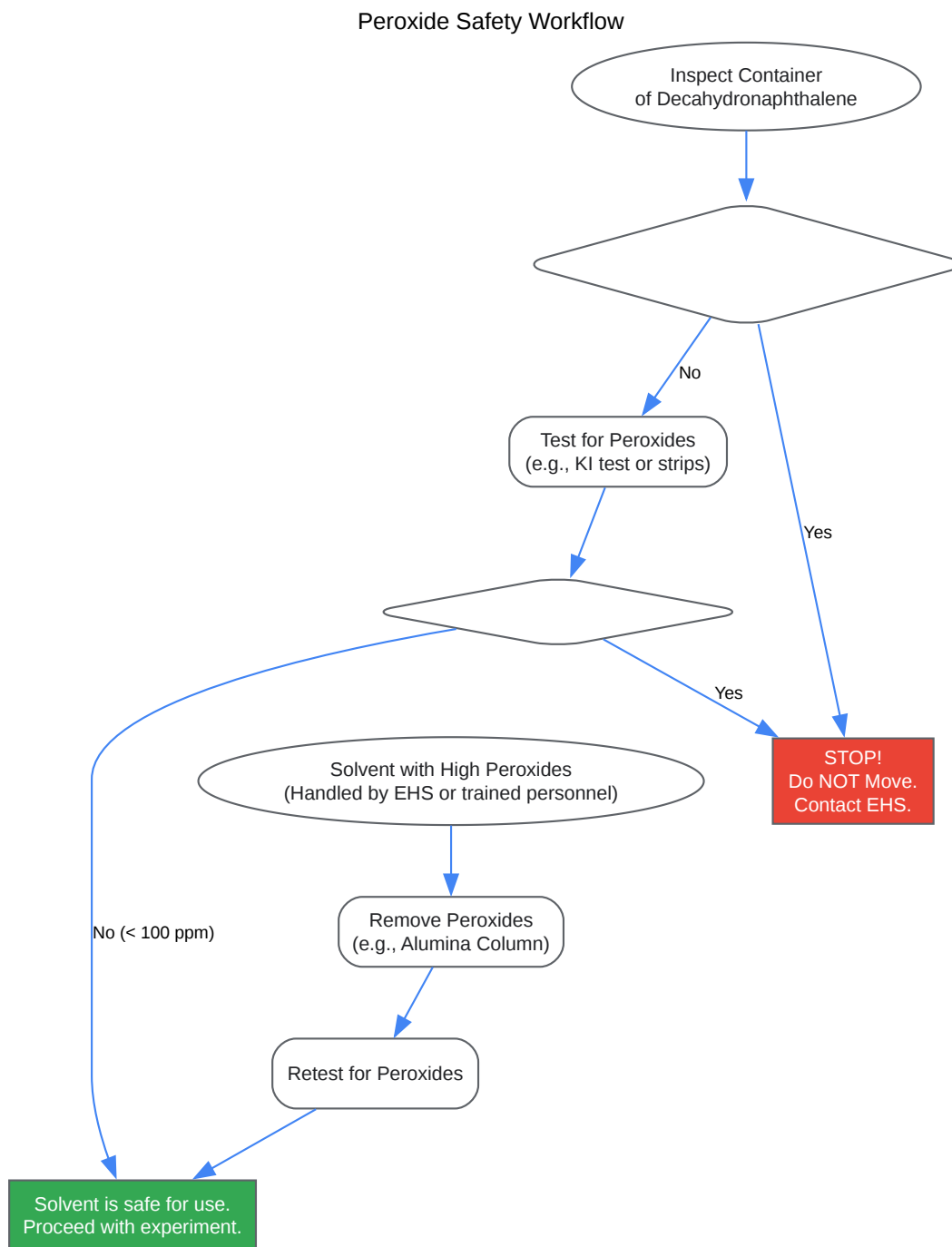
Peroxide Test Protocol (Qualitative Iodide Method):

- Preparation: In a suitable glass vial, add ~1 mL of the **decahydronaphthalene** sample to an equal volume of glacial acetic acid.[\[19\]](#)
- Reagent Addition: Add approximately 0.1 g of sodium iodide (NaI) or potassium iodide (KI) powder.[\[19\]](#)

- Observation: A yellow color indicates a low concentration of peroxides (40-100 ppm), while a brown color signifies a higher, more dangerous concentration.[\[19\]](#) Commercial test strips (0.5-100 ppm range) are also a reliable method.[\[17\]](#)

Peroxide Removal Protocol (Activated Alumina Method): This method is effective for removing peroxides from water-insoluble solvents like **decahydronaphthalene**.[\[18\]](#)

- Column Preparation: Prepare a small chromatography column packed with activated alumina.
- Elution: Carefully pass the **decahydronaphthalene** containing peroxides through the alumina column. The alumina adsorbs the peroxides.
- Decontamination of Alumina:IMPORTANT: The alumina column now contains concentrated peroxides and must be decontaminated. Flush the column with a dilute acidic solution of ferrous sulfate to destroy the peroxides before disposal.[\[18\]](#)



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Fig. 2: Safety workflow for handling peroxide-forming solvents.

Safety Information

Decahydronaphthalene is a hazardous substance requiring strict safety protocols.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquid	3	H226: Flammable liquid and vapor
Acute Toxicity (Inhalation)	3	H331: Toxic if inhaled
Skin Corrosion/Irritation	1B / 1C	H314: Causes severe skin burns and eye damage
Aspiration Hazard	1	H304: May be fatal if swallowed and enters airways
Hazardous to the Aquatic Environment	Chronic 1	H410: Very toxic to aquatic life with long lasting effects

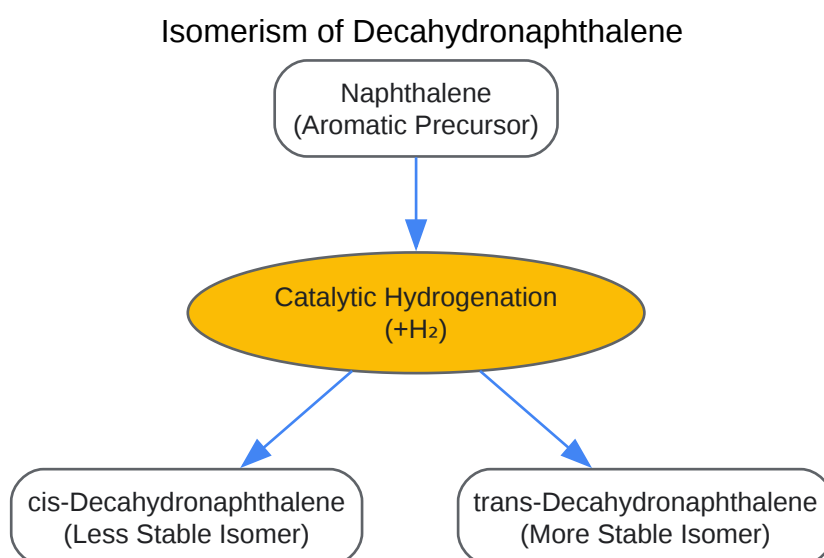
Handling and First Aid

- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, a face shield, and use a respirator with an appropriate filter (e.g., type ABEK) when handling. [\[6\]](#)[\[8\]](#)
- Storage: Store in a tightly closed container in a cool, dry, well-ventilated area below +30°C. Keep away from heat, sparks, open flames, and other ignition sources. [\[10\]](#)
- First Aid (Inhalation): Move the person to fresh air. If breathing has stopped, provide artificial respiration. Call a physician immediately. [\[7\]](#)
- First Aid (Skin Contact): Immediately remove all contaminated clothing. Rinse skin with plenty of water/shower. Call a physician. [\[7\]](#)
- First Aid (Eye Contact): Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and call an ophthalmologist immediately. [\[7\]](#)[\[16\]](#)

- First Aid (Ingestion): Do NOT induce vomiting due to the aspiration hazard. Rinse mouth and drink plenty of water. Call a physician immediately.[7][16]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use foam, dry powder, carbon dioxide, or a water spray.
- Hazards: Vapors are heavier than air and may form explosive mixtures with air.[2][7] Heating to decomposition releases acrid smoke and fumes.[1]



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Fig. 3: Relationship between naphthalene and decalin isomers.

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